

VERTOSINE Schiff Base: A Technical Guide to Formation and Stability

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Compound of Interest

Compound Name: VERTOSINE
CAS No.: 68738-99-8
Cat. No.: B1617586

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Abstract

VERTOSINE, a Schiff base synthesized from the condensation of Triplal® (ivy carbaldehyde) and methyl anthranilate, is a significant fragrance ingredient valued for its intense green, floral-aldehydic aroma.^[1] Its stability and formation kinetics are critical parameters for its effective incorporation into various consumer products. This technical guide provides an in-depth analysis of **VERTOSINE**'s Schiff base formation, its stability under different conditions, and detailed experimental protocols for its synthesis and characterization.

Introduction to VERTOSINE and Schiff Base Chemistry

Schiff bases, or imines, are formed through the reversible condensation reaction between a primary amine and an aldehyde or ketone.^{[2][3]} In the fragrance industry, Schiff bases are utilized to enhance the chemical stability and tenacity of volatile aldehyde components.^{[3][4]} The formation of a Schiff base from a fragrant aldehyde, such as Triplal®, and a less volatile

amine, like methyl anthranilate, results in a larger molecule with reduced volatility. This allows for a slower, more sustained release of the fragrance as the Schiff base hydrolyzes over time, prolonging the olfactory experience.

VERTOSINE is specifically the Schiff base formed from Triplal® (2,4-dimethyl-3-cyclohexene-1-carboxaldehyde) and methyl anthranilate.^{[1][2]} It possesses a characteristic green, floral, and citrus-like scent profile, making it a valuable component in various perfumed products.^[1]

VERTOSINE Schiff Base Formation

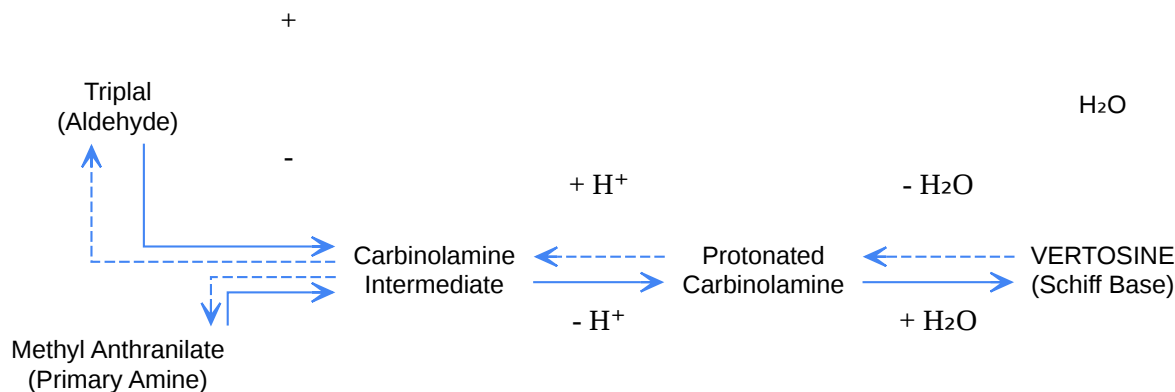
The formation of **VERTOSINE** is a nucleophilic addition-elimination reaction. The nitrogen atom of the primary amine (methyl anthranilate) acts as a nucleophile, attacking the electrophilic carbonyl carbon of the aldehyde (Triplal®). This is followed by the elimination of a water molecule to form the imine, or Schiff base.

Reaction Mechanism

The formation of the **VERTOSINE** Schiff base proceeds through the following key steps:

- **Nucleophilic Attack:** The lone pair of electrons on the nitrogen atom of methyl anthranilate attacks the carbonyl carbon of Triplal®.
- **Proton Transfer:** A proton is transferred from the nitrogen to the oxygen atom, forming a carbinolamine intermediate.
- **Dehydration:** The hydroxyl group of the carbinolamine is protonated, forming a good leaving group (water). The lone pair on the nitrogen then forms a double bond with the carbon, expelling the water molecule.
- **Deprotonation:** A base (such as another amine molecule or a solvent molecule) removes a proton from the nitrogen atom, yielding the neutral Schiff base, **VERTOSINE**.

The reaction is reversible, and the removal of water drives the equilibrium towards the formation of the Schiff base.



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Figure 1: VERTOSINE Schiff Base Formation Pathway

Synthesis of VERTOSINE

The synthesis of **VERTOSINE** is typically achieved through the direct condensation of Triplal® and methyl anthranilate. The reaction can be carried out with or without a solvent, and the removal of the water byproduct is crucial for achieving a high yield.

Experimental Protocol: Synthesis of **VERTOSINE**

This protocol is adapted from the synthesis of Vertosin described by Yuliastuti et al. (2025).[1]

Materials:

- Triplal® (ivy carbaldehyde)
- Methyl anthranilate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or oil bath with temperature control
- Vacuum pump (optional, for water removal)

- Condenser (if refluxing with a solvent)
- Separatory funnel (for solvent-based synthesis)

Procedure:

- **Reactant Mixing:** In a clean, dry round-bottom flask, combine equimolar amounts of Triplal® and methyl anthranilate. For easier handling, a slight excess of methyl anthranilate can be used.
- **Heating and Stirring:** Heat the mixture to a temperature between 90°C and 110°C with continuous stirring. The optimal condition for achieving the highest concentration of Vertosin was found to be 110°C for 60 minutes.^[1]
- **Water Removal (Optional but Recommended):**
 - **Vacuum:** Apply a vacuum to the reaction flask to facilitate the removal of the water byproduct. This will drive the equilibrium towards the formation of the Schiff base.
 - **Azeotropic Distillation:** If a solvent such as toluene is used, the water can be removed azeotropically using a Dean-Stark apparatus.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or by analyzing aliquots using Gas Chromatography-Mass Spectrometry (GC-MS).
- **Purification (if necessary):** If a solvent was used, it can be removed under reduced pressure. The resulting crude **VERTOSINE** can be purified by vacuum distillation or column chromatography if a high degree of purity is required. For most fragrance applications, the crude product may be suitable.

Characterization:

The synthesized **VERTOSINE** should be characterized to confirm its identity and purity.

- **Organoleptic Analysis:** Assess the color (typically yellow to orange) and odor (green, floral, aldehydic, citrus).^[1]

- GC-MS Analysis: Confirm the molecular weight (271 g/mol) and fragmentation pattern. The IUPAC name for **VERTOSINE** is methyl 2-[[*(E)*-2,4-dimethyl-1-cyclohex-3-enylidene)methyl]amino]benzoate.[1]
- Physical Properties: Measure properties such as density, specific gravity, and refractive index.

Stability of VERTOSINE

The stability of a Schiff base is a critical factor in its application, as it determines the rate at which the fragrant aldehyde is released. The hydrolysis of the imine bond is the primary degradation pathway for Schiff bases, and this process is influenced by factors such as pH, water content, and the presence of catalysts.

Qualitative Stability in Different Media

The stability of **VERTOSINE** has been qualitatively assessed in various consumer product bases. This information is crucial for formulators to ensure the longevity of the fragrance in the final product.

Product Base	Stability
Body Lotion	Good
Shampoo	Good
AP Roll-on	Good
Powder	Good
Cleaner (Citric)	Good
Cleaner (APC)	Good
Soap	Poor
Bleach	Poor

Table 1: Qualitative Stability of **VERTOSINE** in Various Consumer Product Bases.[5]

The poor stability in alkaline media such as soap and bleach is expected, as the hydrolysis of imines can be catalyzed by both acids and bases.

Quantitative Stability Assessment

A more detailed understanding of **VERTOSINE**'s stability can be achieved through quantitative studies of its hydrolysis kinetics. The rate of hydrolysis can be monitored over time under controlled conditions of pH, temperature, and solvent composition.

Experimental Protocol: Hydrolysis Kinetics of **VERTOSINE** by HPLC-MS

This protocol is adapted from the study on the controlled hydrolysis of Schiff bases by Nicastro et al. (2022).^[2]

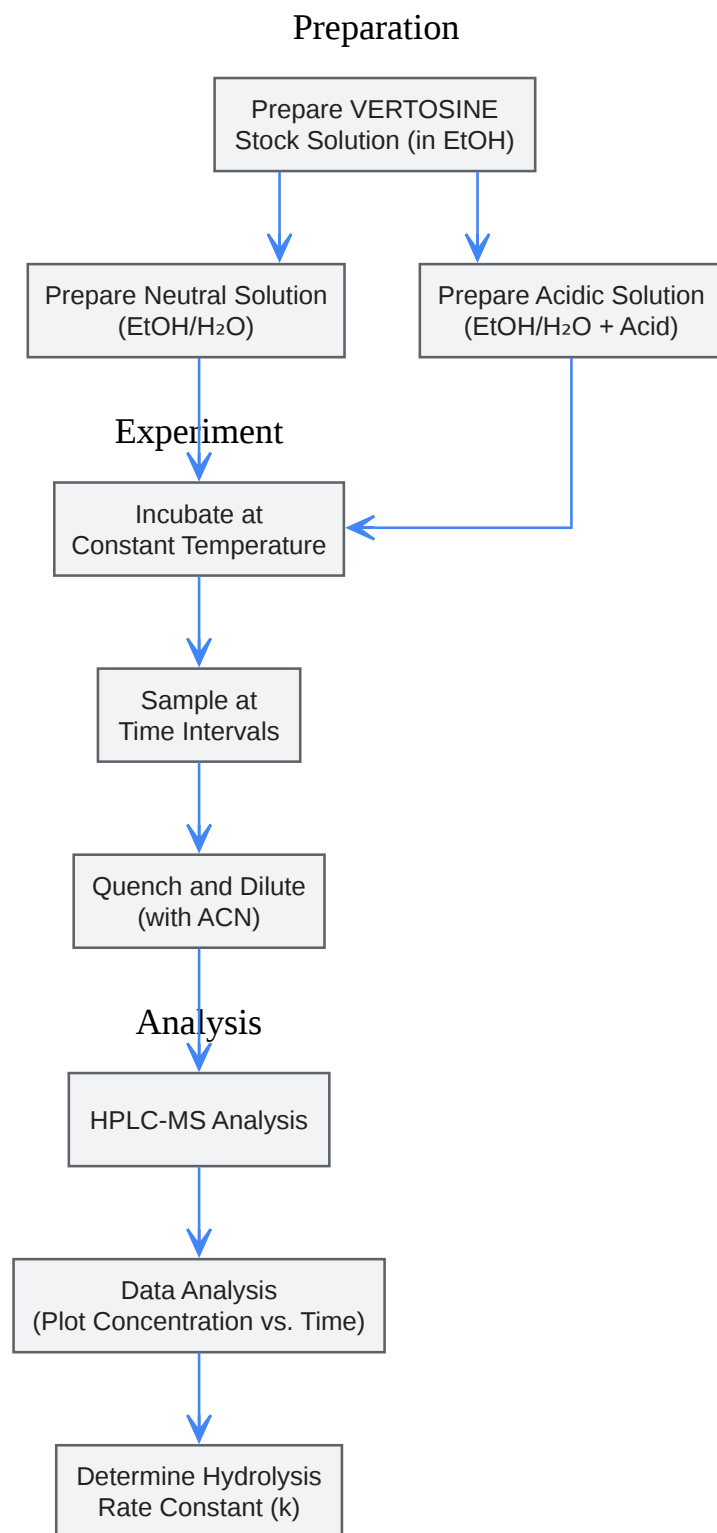
Materials and Equipment:

- Synthesized **VERTOSINE**
- Ethanol (EtOH)
- Deionized water
- Acetic acid (for acidic conditions)
- Volumetric flasks
- HPLC-MS system with a suitable column (e.g., C18)
- Acetonitrile (ACN) for sample dilution

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **VERTOSINE** in ethanol of a known concentration.
- Preparation of Hydrolysis Solutions:
 - Neutral Conditions: In a volumetric flask, prepare a solution of **VERTOSINE** in an ethanol/water mixture (e.g., 85:15 or 70:30 v/v).

- Acidic Conditions: In a separate volumetric flask, prepare a similar ethanol/water solution and add a known amount of acetic acid to achieve the desired pH.
- Incubation: Maintain the hydrolysis solutions at a constant temperature.
- Sampling: At regular time intervals (e.g., 0, 1, 2, 4, 8, 24 hours), withdraw a small aliquot (e.g., 100 μ L) of the hydrolysis solution.
- Sample Quenching and Dilution: Immediately dilute the aliquot with a larger volume of acetonitrile (e.g., 900 μ L) to stop the hydrolysis reaction and prepare the sample for HPLC-MS analysis.
- HPLC-MS Analysis: Inject the diluted samples into the HPLC-MS system. Monitor the decrease in the peak area of the **VERTOSINE** parent ion and the increase in the peak areas of the hydrolysis products (Triplal® and methyl anthranilate).
- Data Analysis: Plot the concentration of **VERTOSINE** as a function of time to determine the rate of hydrolysis. The data can be fitted to appropriate kinetic models (e.g., first-order or pseudo-first-order) to calculate the hydrolysis rate constant (k).



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Figure 2: Experimental Workflow for **VERTOSINE** Stability Assessment

Conclusion

VERTOSINE is a valuable fragrance ingredient whose performance is intrinsically linked to the chemical principles of Schiff base formation and stability. A thorough understanding of its synthesis and hydrolysis kinetics is essential for its successful application in perfumery and consumer products. The experimental protocols provided in this guide offer a framework for the synthesis, characterization, and stability assessment of **VERTOSINE**, enabling researchers and formulators to optimize its use and ensure product quality and fragrance longevity. Further research into the quantitative kinetics of **VERTOSINE** formation and the influence of different matrix components on its stability will continue to enhance its application in the fragrance industry.

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